

Pyrazinetetracarboxylic Acid (PTCA) & Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *Pyrazinetetracarboxylic acid*

CAS No.: 43193-60-8

Cat. No.: B1587665

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Executive Summary

Pyrazine-2,3,5,6-tetracarboxylic acid (PTCA), also known as H₄pztc, is a high-symmetry, nitrogen-rich heterocyclic building block.^[1] Unlike its mono- and di-substituted analogs (e.g., the tuberculosis drug Pyrazinamide), PTCA is rarely used as a free API. Instead, it serves as a privileged scaffold in materials science and coordination chemistry. Its four carboxyl groups and two endocyclic nitrogen atoms provide up to 10 potential coordination sites, making it a premier ligand for Metal-Organic Frameworks (MOFs), luminescent sensors, and high-performance polyimide resins.

Physicochemical Profile

Core Structure & Properties

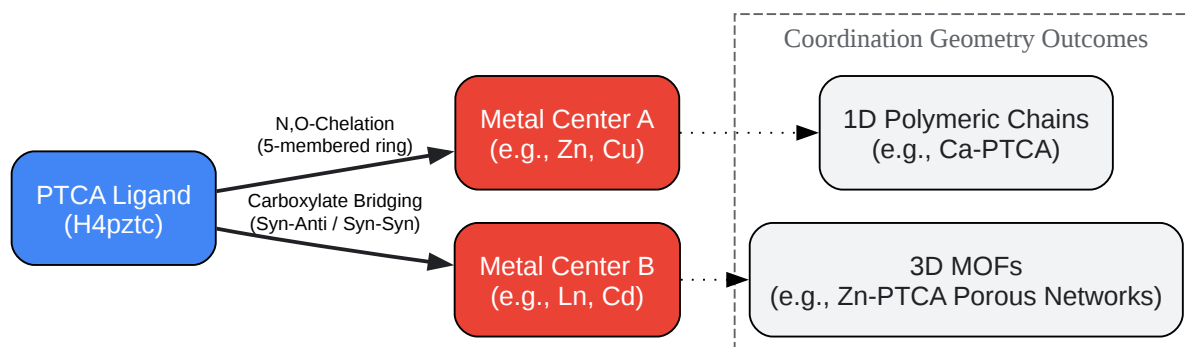
The pyrazine core is electron-deficient due to the two electronegative nitrogen atoms at the 1,4-positions. The addition of four electron-withdrawing carboxyl groups further decreases the electron density of the ring, making the system highly acidic and resistant to oxidative degradation, though susceptible to decarboxylation under extreme thermal stress.

Property	Value / Description
IUPAC Name	Pyrazine-2,3,5,6-tetracarboxylic acid
Formula	$C_8H_4N_2O_8$
Molar Mass	256.12 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in water (pH dependent), DMSO, DMF; Insoluble in non-polar solvents. [1] [2]
Acidity (pKa)	Polyprotic acid. $pK_{a1} \approx 1.9$, $pK_{a2} \approx 2.8$ (Estimated). Stronger acid than benzoic acid due to N-heterocycle electron withdrawal.
Thermal Stability	Decomposes $> 205\text{--}210^\circ\text{C}$ (Decarboxylation to lower acids).

Coordination Modes

PTCA is a versatile multidentate ligand. It can bridge multiple metal centers to form 1D chains, 2D sheets, or 3D porous networks.

- Chelating Mode: N,O-chelation (utilizing a ring nitrogen and an adjacent carboxylate oxygen).
- Bridging Mode: Bis-bridging or tetrakis-bridging via carboxylate groups.



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Caption: PTCA acts as a molecular connector, utilizing both N-donors and O-donors to assemble complex metal-organic architectures.

Synthesis & Production

Primary Route: Oxidation of Tetramethylpyrazine

The industrial and laboratory standard for synthesizing PTCA involves the exhaustive oxidation of 2,3,5,6-tetramethylpyrazine (TMP). TMP is commercially available (often produced via condensation of 2,3-butanedione with ammonia).

Reaction Pathway:

- Substrate: 2,3,5,6-Tetramethylpyrazine.
- Oxidant: Potassium Permanganate (KMnO_4) is the classical choice, though green catalytic oxidations (O_2 /Co-Mn catalysts) are emerging.
- Conditions: Reflux in aqueous alkali, followed by acidification.

Step-by-Step Protocol (KMnO_4 Method):

- Dissolution: Dissolve 2,3,5,6-tetramethylpyrazine (10 mmol) in water (50 mL).

- Oxidation: Slowly add KMnO_4 (120 mmol, excess) while heating to reflux (90–100°C). The reaction is exothermic; control addition to maintain reflux.
- Workup: Continue refluxing until the purple permanganate color persists (approx. 4–6 hours).
- Filtration: Filter hot to remove the MnO_2 precipitate (byproduct). Wash the cake with hot water.
- Acidification: Concentrate the filtrate and acidify with conc. HCl to $\text{pH} < 1$.
- Crystallization: Cool to 4°C overnight. PTCA precipitates as white crystals. Recrystallize from water.

Key Intermediate: Pyrazinetetracarboxylic Dianhydride (PTDA)

For polymer applications, the acid is dehydrated to the dianhydride.

- Reagent: Acetic anhydride or Thionyl chloride.
- Product: PTDA is moisture-sensitive and serves as the monomer for polyimide synthesis.

Applications in Materials Science

Metal-Organic Frameworks (MOFs)

PTCA-based MOFs are chemically robust due to the strong chelate effect.

- Gas Storage: Copper(II)-PTCA frameworks exhibit permanent porosity for H_2 and CO_2 storage.
- Luminescent Sensors: Zn(II) and Cd(II) complexes of PTCA display strong ligand-to-metal charge transfer (LMCT) fluorescence. These are used to detect nitro-aromatic explosives (e.g., TNT, DNT) via fluorescence quenching mechanisms.
- Lanthanide MOFs: Doping PTCA frameworks with Eu^{3+} or Tb^{3+} creates materials with tunable emission colors for LEDs and thermometry.

High-Performance Polyimides

PTCA dianhydride (PTDA) is polymerized with aromatic diamines to form polyimides.

- Properties: High glass transition temperature ($T_g > 300^\circ\text{C}$), low dielectric constant, and high optical transparency (if fluorinated diamines are used).
- Use Case: "Black Polyimides" for aerospace and microelectronics, where thermal stability and light absorption are critical.

Energetic Materials

Salts of PTCA with high-nitrogen cations (e.g., ammonium, hydrazinium, 1,2,4-triazolium) are investigated as "green" energetic materials.

- Mechanism: The high nitrogen content of the pyrazine ring + the cation leads to a large heat of formation.
- Advantage: Clean decomposition products (N_2 , CO_2 , H_2O) compared to traditional lead-based explosives.

Biological & Pharmaceutical Potential[3]

While PTCA itself is not a drug, it is a bioactive scaffold.

- Antimicrobial Activity: Silver(I) coordination polymers of PTCA show slow-release antibacterial activity against *E. coli* and *S. aureus*.
- Drug Delivery: Porous Zn-PTCA MOFs have been explored as carriers for loading anticancer drugs (e.g., 5-Fluorouracil), utilizing the pore size to control release rates.

Table 1: Comparative Analysis of Pyrazine Carboxylates

Derivative	Structure	Primary Application	Key Property
Pyrazinamide	Mono-amide	Tuberculosis Drug (First-line)	Prodrug (converted to acid in bacteria)
Pyrazine-2-COOH	Mono-acid	Metabolite / Ligand	Bioactive metabolite of Pyrazinamide
PTCA (Tetra-acid)	Tetra-acid	MOF Linker / Polymer Monomer	Max coordination sites (10), High symmetry
PTDA (Dianhydride)	Dianhydride	Polyimide Synthesis	High reactivity with diamines

Experimental Workflow: Synthesis of a Fluorescent Zn-PTCA MOF

This protocol produces a 2D coordination polymer suitable for fluorescence sensing experiments.

Reagents:

- Pyrazine-2,3,5,6-tetracarboxylic acid (H₄pztc): 0.1 mmol
- Zn(NO₃)₂[3][4] · 6H₂O: 0.2 mmol
- 4,4'-Bipyridine (bpy): 0.1 mmol (Auxiliary ligand)
- Solvent: H₂O (10 mL)

Procedure:

- Mixing: Combine H₄pztc, Zn(NO₃)₂, and bpy in a 20 mL Teflon-lined stainless steel autoclave.
- Solvothermal Synthesis: Seal and heat at 140°C for 72 hours.

- Cooling: Allow the vessel to cool to room temperature over 24 hours (slow cooling promotes crystal growth).
- Isolation: Filter the colorless block crystals, wash with distilled water and ethanol.
- Characterization:
 - PXRD: Confirm crystallinity.
 - Fluorescence: Excite at 320 nm; expect emission peak ~420–460 nm (blue fluorescence).

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